# 5-Chloro-N-methylpyridine-2-carboxamide: Impurity Profiling & Synthetic Utility

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *5-chloro-N-methylpyridine-2-carboxamide* |
| *CAS No.:* | *1086110-81-7* |
| *Cat. No.:* | *B1399536* |

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PubChem CID:Not explicitly assigned a unique parent CID in public snippets; analog of CID 1476814 (4-chloro isomer). CAS Registry Number: 1086110-81-7

## Executive Summary

**5-chloro-N-methylpyridine-2-carboxamide** (also known as 5-chloro-N-methylpicolinamide) is a pyridine-based building block primarily recognized in pharmaceutical development as a critical regioisomeric impurity of the Sorafenib intermediate, 4-chloro-N-methylpyridine-2-carboxamide. While its 4-chloro isomer is the requisite scaffold for the VEGFR inhibitor Sorafenib, the 5-chloro analog serves as a vital reference standard for quality control (QC) and impurity profiling. Additionally, the 5-chloropyridine-2-carboxamide motif is a privileged structure in the design of Factor Xa inhibitors (e.g., Betrixaban, Edoxaban) and antimycobacterial agents.

## Chemical Identity & Structural Analysis

This compound belongs to the class of picolinamides, characterized by a pyridine ring substituted with a chlorine atom at the 5-position and a methylcarboxamide group at the 2-

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position.

| Property | Data |
|---|---|
| IUPAC Name | 5-chloro-N-methylpyridine-2-carboxamide |
| Synonyms | 5-chloro-N-methylpicolinamide; Sorafenib Impurity 50 |
| Molecular Formula | $C_7H_7ClN_2O$ |
| Molecular Weight | 170.60 g/mol |
| CAS Number | 1086110-81-7 |
| SMILES | CNC(=O)C1=NC=C(Cl)C=C1 |
| InChI Key | Analogous toBGVBBMZMEKXUTR-UHFFFAOYSA-N (4-Cl isomer) |

## Physicochemical Profiling

- Lipophilicity (LogP): ~1.09. This moderate lipophilicity suggests good membrane permeability but requires careful chromatographic method development to separate it from its structural isomers.
- Polar Surface Area (TPSA): ~42 $Å^2$.
- H-Bond Donors/Acceptors: 1 Donor / 2 Acceptors.
- Solubility: Low aqueous solubility; soluble in DMSO, Methanol, and DCM.

## Critical Application: Sorafenib Impurity Profiling

In the industrial synthesis of Sorafenib (Nexavar), the starting material is 4-chloro-N-methylpyridine-2-carboxamide (CAS 220000-87-3). The presence of the 5-chloro isomer (CAS 1086110-81-7) is a critical quality attribute (CQA) that must be monitored.

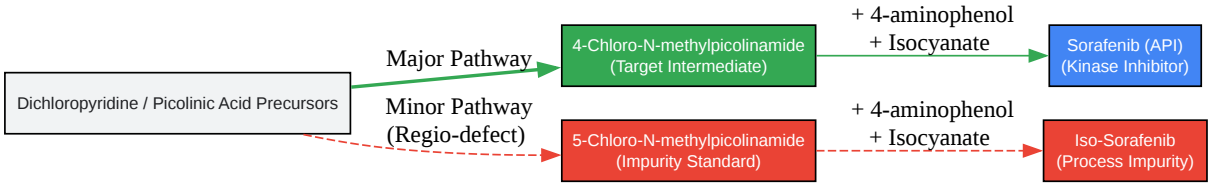
- Origin: The impurity often arises during the synthesis of the pyridine carboxylic acid precursor if the chlorination or carboxylation steps lack sufficient regioselectivity.

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- Impact: Due to the structural similarity, the 5-chloro isomer can participate in subsequent coupling reactions (e.g., with 4-aminophenol), leading to "Isomer-Sorafenib" impurities that are difficult to remove from the final API (Active Pharmaceutical Ingredient).
- Control Strategy: High-Performance Liquid Chromatography (HPLC) methods using C18 columns with gradient elution (Water/Acetonitrile + Formic Acid) are typically employed to resolve the 4-Cl (Retention Time ~ X min) from the 5-Cl (Retention Time ~ X+ min) species.

## Visualization: Regioisomeric Challenge

The following diagram illustrates the structural relationship and the divergence in the synthetic pathway.




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Caption: Divergence of the desired Sorafenib pathway (Green) vs. the impurity pathway derived from the 5-chloro regioisomer (Red).

# Synthetic Protocols

To generate the authentic standard for QC analysis, a directed synthesis is required.

## Protocol: Amidation of 5-Chloropicolinic Acid

This protocol ensures the exclusive formation of the 5-chloro isomer, avoiding contamination with the 4-chloro analog.

- Activation:

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- Charge a reaction vessel with 5-chloropyridine-2-carboxylic acid (1.0 eq) and dry Dichloromethane (DCM).
- Add Oxalyl Chloride (1.2 eq) dropwise at 0°C, followed by a catalytic amount of DMF.
- Stir at room temperature (RT) for 2 hours until gas evolution ceases.
- Result: Formation of 5-chloropyridine-2-carbonyl chloride.

- Coupling:
  - Cool the mixture to 0°C.
  - Add Methylamine (2.0 M in THF, 2.5 eq) slowly to control exotherm.
  - Add Triethylamine (1.5 eq) as a base scavenger.
  - Stir at RT for 4–6 hours.
- Workup:
  - Quench with water. Extract with DCM (3x).[1]
  - Wash organic layer with 1N HCl (to remove unreacted amine) and Brine.
  - Dry over $Na_2SO_4$ and concentrate in vacuo.
- Purification:
  - Recrystallize from Ethyl Acetate/Hexanes or purify via Silica Gel Chromatography (0–5% MeOH in DCM).
  - Yield: Typically 85–95%.

## Broader Biological Utility

Beyond its role as an impurity standard, the 5-chloropyridine-2-carboxamide scaffold is a validated pharmacophore in medicinal chemistry.

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- Factor Xa Inhibitors: The 5-chloropyridine motif is critical for binding in the S1 pocket of the Factor Xa enzyme. Drugs like Betrixaban and Edoxaban utilize this chloropyridine ring (often linked via an amine or reversed amide) to establish halogen bonding and hydrophobic interactions.

- Antimycobacterial Activity: Research indicates that 5-chloro-N-phenylpyrazine-2-carboxamides (isosteres of the pyridine analog) exhibit significant activity against Mycobacterium tuberculosis, suggesting the potential of the 5-chloro-picolinamide core in infectious disease research.

## Safety & Handling (GHS Classification)

Signal Word: Warning

| Hazard Code | Description |
|---|---|
| H302 | Harmful if swallowed.[2] |
| H315 | Causes skin irritation.[3] |
| H319 | Causes serious eye irritation.[3] |
| H335 | May cause respiratory irritation.[3] |

- Handling: Use standard PPE (Gloves, Goggles, Lab Coat). Handle in a fume hood to avoid inhalation of dust/aerosols.

- Storage: Store in a cool, dry place (2–8°C recommended for long-term reference standards).

## References

- Sorafenib Impurity Profiling:Cleanchem Laboratories. "Sorafenib Impurity Reference Standards." Available at: [Link]

- Antimycobacterial Scaffolds: Zitko, J. et al. "Synthesis, Antimycobacterial Activity and In Vitro Cytotoxicity of 5-Chloro-N-phenylpyrazine-2-carboxamides."[4] Molecules, 2013. Available at: [Link]

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- PubChem Data: National Center for Biotechnology Information. "PubChem Compound Summary for CID 1476814 (Isomer Analog)." Available at: [Link]

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- 3. 4-Chloro-N-methylpyridine-2-carboxamide, 97% 250 mg | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 4. Synthesis, Antimycobacterial Activity and In Vitro Cytotoxicity of 5-Chloro-N-phenylpyrazine-2-carboxamides - PMC [pmc.ncbi.nlm.nih.gov]
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